

# Hexadecanedioic Acid (CAS 505-54-4): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Hexadecanedioic acid*

Cat. No.: *B1196417*

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**Hexadecanedioic acid**, also known as thapsic acid, is a C16 saturated dicarboxylic acid with the chemical formula  $\text{HOOC}(\text{CH}_2)_{14}\text{COOH}$ . This long-chain dicarboxylic acid and its derivatives are of significant interest in various scientific fields, including drug delivery, polymer chemistry, and as a biomarker in metabolic research. This technical guide provides an in-depth overview of the core physical properties of **hexadecanedioic acid**, detailed experimental protocols for their determination, and a visualization of its relevant metabolic pathway.

## Core Physical Properties

The physical characteristics of **hexadecanedioic acid** are fundamental to its application in research and development. A summary of its key physical properties is presented below.

Property	Value	Reference(s)
Molecular Formula	C <sub>16</sub> H <sub>30</sub> O <sub>4</sub>	[1][2]
Molar Mass	286.41 g/mol	[1][2]
Melting Point	120-126 °C (248-259 °F; 393-399 K)	[1]
Boiling Point	457.5 °C (855.5 °F; 730.6 K) at 760 mmHg	[1]
Density	1.209 g/cm <sup>3</sup>	[1]
Solubility in Water	0.0057 g/L	[1]
Solubility in Organic Solvents	Soluble in non-polar organic solvents like hexane and ether. Solubility increases with temperature.	[3]
Vapor Pressure	-	-
pKa	-	-
Appearance	White crystalline solid	[3]

## Experimental Protocols

Accurate determination of physical properties is crucial for the successful application of **hexadecanedioic acid** in research. The following sections detail the methodologies for measuring its key physical parameters.

### Melting Point Determination (Capillary Method)

The melting point of a crystalline solid is a critical indicator of its purity.

Principle: A small, finely powdered sample of the solid is heated in a capillary tube, and the temperature range over which the substance melts is observed.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point apparatus)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- A small amount of dry **hexadecanedioic acid** is finely powdered using a mortar and pestle.
- The open end of a capillary tube is pressed into the powder, and the tube is tapped gently to pack the solid into the sealed end. A sample height of 2-3 mm is sufficient.
- The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in the heating bath of the melting point apparatus.
- The sample is heated at a steady rate of 1-2 °C per minute as the temperature approaches the expected melting point.
- The temperature at which the first drop of liquid appears ( $T_1$ ) and the temperature at which the entire solid has melted ( $T_2$ ) are recorded. The melting point is reported as the range  $T_1 - T_2$ .

## Solubility Determination

The solubility of **hexadecanedioic acid** in various solvents is a key parameter for its formulation and application.

Principle: A known amount of solute is added to a known amount of solvent, and the mixture is agitated at a constant temperature until equilibrium is reached. The concentration of the dissolved solute is then determined.

Apparatus:

- Constant temperature water bath with shaker
- Analytical balance
- Volumetric flasks and pipettes
- Filtration apparatus (e.g., syringe filters)
- Analytical instrument for quantification (e.g., HPLC, GC-MS)

#### Procedure:

- An excess amount of **hexadecanedioic acid** is added to a known volume of the solvent (e.g., water, ethanol) in a sealed container.
- The container is placed in a constant temperature shaker bath and agitated for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, the solution is allowed to stand to allow undissolved solid to settle.
- A sample of the supernatant is carefully withdrawn and filtered to remove any undissolved particles.
- The concentration of **hexadecanedioic acid** in the filtrate is determined using a suitable analytical technique. A calibration curve prepared with standard solutions of known concentrations is used for quantification.

## pKa Determination (Potentiometric Titration)

The acid dissociation constant (pKa) is a measure of the strength of an acid in solution.

Principle: A solution of the weak acid is titrated with a strong base, and the pH of the solution is measured as a function of the volume of titrant added. The pKa is the pH at the half-equivalence point.

#### Apparatus:

- pH meter with a combination electrode

- Burette
- Magnetic stirrer and stir bar
- Beaker
- Standardized strong base solution (e.g., 0.1 M NaOH)

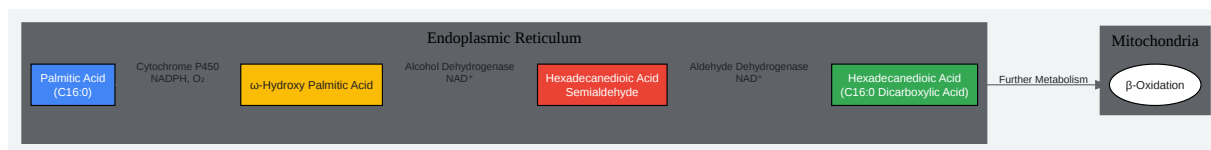
#### Procedure:

- A known amount of **hexadecanedioic acid** is dissolved in a suitable solvent (e.g., a mixture of water and an organic co-solvent to ensure solubility).
- The pH electrode is calibrated using standard buffer solutions.
- The acid solution is placed in a beaker with a magnetic stir bar, and the initial pH is recorded.
- The standardized strong base is added in small increments from the burette.
- After each addition, the solution is stirred to ensure homogeneity, and the pH is recorded once the reading stabilizes.
- The titration is continued past the equivalence point.
- A titration curve is generated by plotting the pH versus the volume of base added.
- The equivalence point is determined from the point of inflection of the curve. The volume of base at the half-equivalence point is then determined.
- The pKa is equal to the pH of the solution at the half-equivalence point. Since **hexadecanedioic acid** is a dicarboxylic acid, two equivalence points and two pKa values (pKa<sub>1</sub> and pKa<sub>2</sub>) will be observed.

## Biological Pathway: Omega-Oxidation of Fatty Acids

**Hexadecanedioic acid** is a product of the omega ( $\omega$ )-oxidation of palmitic acid (a C16:0 fatty acid). This metabolic pathway is an alternative to the more common beta-oxidation and occurs

primarily in the endoplasmic reticulum of the liver and kidneys. It becomes more significant when beta-oxidation is impaired.

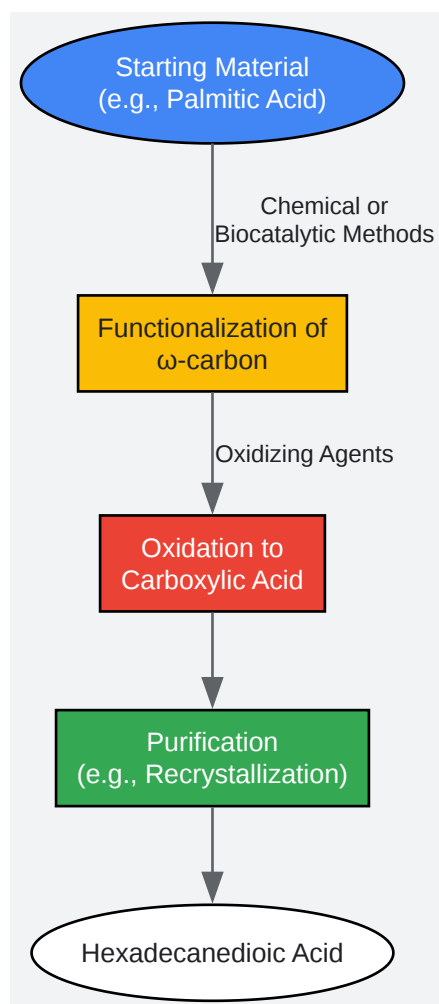


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Caption: The omega-oxidation pathway of palmitic acid leading to the formation of **hexadecanedioic acid**.

## Synthetic Workflow: A Conceptual Overview

While **hexadecanedioic acid** can be isolated from natural sources, its synthesis is often necessary for research and industrial applications. A common conceptual workflow involves the oxidation of a suitable C16 precursor.



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Caption: A generalized workflow for the synthesis of **hexadecanedioic acid**.

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## References

- 1. Omega oxidation - Wikipedia [en.wikipedia.org]
- 2. Omega Oxidation of Fatty Acids: Steps & Significance [allen.in]
- 3. microbenotes.com [microbenotes.com]

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